

An In-depth Technical Guide to the Chemical Properties of 4-Hydroxy-tetramisole

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Compound of Interest

Compound Name: 4-Hydroxy-tetramisole

CAS No.: 6649-26-9

Cat. No.: B1611461

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For Researchers, Scientists, and Drug Development Professionals

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Introduction

4-Hydroxy-tetramisole, a primary phase-I metabolite of the widely used anthelmintic drug tetramisole, represents a molecule of significant interest in the fields of drug metabolism, pharmacokinetics, and toxicology. As the parent drug exists as a racemic mixture of levamisole and dexamisole, so too does its hydroxylated metabolite, with the levo-isomer, 4-hydroxy-levamisole, being a key analyte in metabolic studies. This guide provides a comprehensive overview of the known chemical properties of **4-Hydroxy-tetramisole**, offering insights into its structure, stability, and analytical characterization. While a complete dataset for this metabolite is not as extensive as for its parent compound, this document consolidates the available information and provides a framework for further research and development.

Chemical Identity and Physical Properties

4-Hydroxy-tetramisole is structurally characterized by the fusion of an imidazolidine and a thiazolidine ring, with a p-hydroxyphenyl group attached at the chiral center.

Property	Value	Source(s)
Chemical Name	4-(2,3,5,6-tetrahydroimidazo[2,1-b]thiazol-6-yl)phenol	[1]
Synonyms	p-hydroxy-tetramisole, 4-hydroxy-levamisole (levo-isomer)	[1][2]
CAS Number	6649-26-9 (racemate)	[1][3]
Molecular Formula	C ₁₁ H ₁₂ N ₂ OS	[1][3]
Molecular Weight	220.29 g/mol	[1][3]
Melting Point	>181°C (with decomposition)	[4]
Appearance	Light brown solid (inferred from supplier data)	[4]
Solubility	Slightly soluble in DMSO and Methanol	[4]
Stability	Hygroscopic	[4]

Stereochemistry: The Chiral Dimension

The presence of a chiral center at the C6 position of the imidazo[2,1-b]thiazole ring system is a defining feature of tetramisole and its derivatives. Consequently, **4-Hydroxy-tetramisole** exists as a pair of enantiomers. The levorotatory isomer, (-)-**4-hydroxy-tetramisole** (p-hydroxylevamisole), arises from the metabolism of levamisole, the biologically active enantiomer of tetramisole. Understanding the stereochemistry is critical, as the biological activity and pharmacokinetic profiles of the enantiomers can differ significantly.

Synthesis and Generation

Chemical Synthesis: A Research Gap

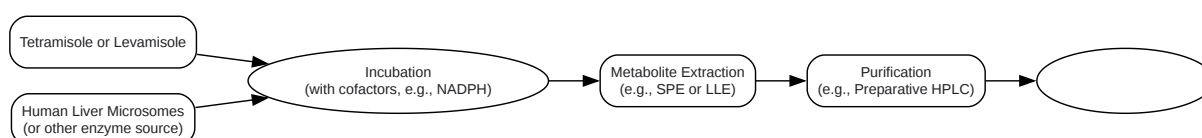
A detailed, publicly available, step-by-step protocol for the chemical synthesis of **4-Hydroxy-tetramisole** is currently not available in the scientific literature. While numerous methods exist for the synthesis of tetramisole and its derivatives, the introduction of a hydroxyl group at the para position of the phenyl ring necessitates a distinct synthetic strategy.[5][6][7] The availability of a custom synthesis service from vendors suggests that proprietary synthetic routes have been developed.[8]

A plausible, though unconfirmed, synthetic approach could involve the use of a starting material that already contains a protected hydroxyl group on the phenyl ring, such as p-benzyloxystyrene oxide. This would be followed by a series of reactions analogous to known tetramisole syntheses, and a final deprotection step to reveal the hydroxyl group.

In Vitro Generation for Analytical Standards

For research purposes where small quantities of the metabolite are required for use as an analytical standard, in vitro generation offers a viable alternative to chemical synthesis. This approach mimics the biological metabolic pathway.

Workflow for In Vitro Generation of **4-Hydroxy-tetramisole**:



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Caption: Workflow for the in vitro generation and isolation of **4-Hydroxy-tetramisole**.

Protocol: In Vitro Generation using Human Liver Microsomes

- Preparation of Incubation Mixture: In a microcentrifuge tube, combine human liver microsomes (final concentration ~0.5 mg/mL), tetramisole or levamisole (substrate, e.g., 10 µM), and a NADPH-regenerating system in phosphate buffer (pH 7.4).

- Initiation of Reaction: Pre-warm the mixture to 37°C, then initiate the metabolic reaction by adding the final component (e.g., the substrate).
- Incubation: Incubate at 37°C for a predetermined time (e.g., 60 minutes) with gentle shaking.
- Termination of Reaction: Stop the reaction by adding a cold organic solvent, such as acetonitrile, which also serves to precipitate proteins.
- Centrifugation: Centrifuge the mixture to pellet the precipitated proteins.
- Extraction: Collect the supernatant containing the metabolites. This can be further concentrated and purified.
- Purification: Employ preparative high-performance liquid chromatography (HPLC) to isolate the **4-Hydroxy-tetramisole** peak from other metabolites and the parent drug.
- Confirmation: Confirm the identity of the isolated compound using high-resolution mass spectrometry (HRMS) and, if sufficient material is obtained, nuclear magnetic resonance (NMR) spectroscopy.

Spectroscopic and Analytical Characterization

Detailed spectroscopic data for isolated and purified **4-Hydroxy-tetramisole** is sparse in the public domain. However, based on its known structure and data from related compounds, the following analytical characteristics can be anticipated and are targeted in analytical method development.

Mass Spectrometry (MS)

High-resolution mass spectrometry is a key technique for the identification of **4-Hydroxy-tetramisole** in complex biological matrices.

- Expected Molecular Ion: $[M+H]^+ = m/z\ 221.0743$ (calculated for $C_{11}H_{13}N_2OS^+$)
- Fragmentation: The fragmentation pattern would be expected to involve characteristic losses from the imidazothiazole ring system, similar to tetramisole, but with the influence of the hydroxyl group on the phenyl ring.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While published spectra for **4-Hydroxy-tetramisole** are not readily available, a predicted ^1H NMR spectrum would show:

- Aromatic Protons: Signals in the aromatic region (typically δ 6.5-8.0 ppm), with a splitting pattern characteristic of a 1,4-disubstituted benzene ring (two doublets).
- Imidazothiazole Protons: A series of multiplets in the aliphatic region corresponding to the protons on the fused ring system.
- Hydroxyl Proton: A broad singlet, the chemical shift of which would be dependent on the solvent and concentration.

Infrared (IR) Spectroscopy

The IR spectrum of **4-Hydroxy-tetramisole** would be expected to exhibit characteristic absorption bands for:

- O-H Stretch: A broad band in the region of $3200\text{-}3600\text{ cm}^{-1}$ corresponding to the phenolic hydroxyl group.
- C=N Stretch: An absorption in the region of $1600\text{-}1650\text{ cm}^{-1}$ for the imine bond in the imidazolidine ring.
- Aromatic C-H and C=C Stretches: Bands in the regions of $3000\text{-}3100\text{ cm}^{-1}$ and $1450\text{-}1600\text{ cm}^{-1}$, respectively.

Chromatographic Separation

A stability-indicating HPLC method is crucial for the accurate quantification of **4-Hydroxy-tetramisole** and for monitoring its formation and degradation.

Workflow for HPLC Method Development:



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Caption: A streamlined workflow for developing a stability-indicating HPLC method.

Example HPLC-UV Method for p-Hydroxylevamisole:[2]

- Column: A suitable reversed-phase column (e.g., C18).
- Mobile Phase: A gradient or isocratic mixture of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile or methanol).
- Detection: UV detection at a wavelength where both the parent drug and the metabolite have significant absorbance.
- Sensitivity: The referenced method reports a sensitivity of 0.50 µg/mL for the analysis of p-hydroxylevamisole in urine.[2]

Stability and Degradation

While specific forced degradation studies for **4-Hydroxy-tetramisole** are not published, its stability can be inferred to some extent from the known behavior of tetramisole and from its chemical structure. The presence of the phenolic hydroxyl group may introduce additional degradation pathways compared to the parent compound.

Potential Degradation Pathways:

- Hydrolysis: Similar to tetramisole, the imidazothiazole ring system may be susceptible to hydrolysis, particularly under alkaline conditions.
- Oxidation: The phenolic hydroxyl group makes the molecule susceptible to oxidation, potentially forming quinone-type structures. The sulfur atom in the thiazolidine ring is also a potential site for oxidation.
- Photodegradation: Aromatic compounds can be susceptible to degradation upon exposure to UV light.

Protocol: Forced Degradation Study

- Preparation of Stock Solution: Prepare a stock solution of **4-Hydroxy-tetramisole** in a suitable solvent (e.g., methanol or a mixture of methanol and water).
- Stress Conditions:
 - Acidic Hydrolysis: Treat the stock solution with an acid (e.g., 0.1 M HCl) at an elevated temperature (e.g., 60°C).
 - Basic Hydrolysis: Treat the stock solution with a base (e.g., 0.1 M NaOH) at room temperature or slightly elevated temperature.
 - Oxidative Degradation: Treat the stock solution with an oxidizing agent (e.g., 3% H₂O₂) at room temperature.
 - Thermal Degradation: Expose a solid sample or a solution to dry heat (e.g., 80°C).
 - Photodegradation: Expose a solution to UV light in a photostability chamber.
- Sample Analysis: At specified time points, withdraw aliquots, neutralize if necessary, and analyze by a validated stability-indicating HPLC method.
- Data Evaluation: Monitor for the appearance of degradation products and the decrease in the peak area of the parent compound. Mass balance should be assessed to ensure that all major degradation products are detected.

Conclusion and Future Directions

4-Hydroxy-tetramisole is a key metabolite in the biotransformation of tetramisole. While its existence and methods for its detection in biological fluids are established, a comprehensive understanding of its chemical properties is still developing. Future research should focus on:

- Development of a robust and scalable chemical synthesis: This would enable the production of sufficient quantities of the pure compound for thorough characterization and for use as a certified reference material.
- Full spectroscopic characterization: Detailed ¹H and ¹³C NMR, IR, and HRMS studies are needed to provide a complete structural and electronic profile of the molecule.

- Stereoisomer separation and characterization: The separation of the enantiomers of **4-Hydroxy-tetramisole** and the characterization of their individual properties are crucial for understanding the stereoselective metabolism and potential pharmacological effects.
- Comprehensive stability studies: Forced degradation studies will elucidate the degradation pathways and help in the development of stable formulations and analytical methods.

This guide serves as a foundational resource for researchers working with **4-Hydroxy-tetramisole**, summarizing the current state of knowledge and highlighting the areas where further investigation is needed to fully unlock the scientific understanding of this important metabolite.

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